

Validating BTZ Black Hole Thermodynamics with CFT Calculations: A Comparative Guide

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The remarkable correspondence between the thermodynamics of the Bañados-Teitelboim-Zanelli (**BTZ**) black hole and calculations within two-dimensional Conformal Field Theory (CFT) stands as a cornerstone of the AdS/CFT correspondence. This guide provides a detailed comparison of these two approaches, highlighting the precise agreement in their predictions for the thermodynamic properties of the **BTZ** black hole.

I. Theoretical Frameworks: A Duality of Perspectives

The validation of **BTZ** black hole thermodynamics through CFT calculations is rooted in the AdS/CFT correspondence, which posits a duality between a theory of quantum gravity in a d-dimensional Anti-de Sitter (AdS) spacetime and a conformal field theory on its (d-1)-dimensional boundary. In the context of the **BTZ** black hole, which is a solution to Einstein's equations in (2+1)-dimensional AdS space, the dual theory is a 2D CFT.

BTZ Black Hole Thermodynamics: The thermodynamics of a **BTZ** black hole is derived from its metric, which describes the geometry of spacetime around it. Key thermodynamic quantities such as the Bekenstein-Hawking entropy and the Hawking temperature are determined by the properties of the black hole's event horizon.

Conformal Field Theory Calculations: In the dual 2D CFT, the microscopic states of the black hole are proposed to be described by the states of the CFT. The entropy of the black hole is then calculated by counting the degeneracy of these states at a given energy level, a task for which the Cardy formula is a powerful tool.

II. Comparative Analysis of Thermodynamic Quantities

The following table summarizes the key thermodynamic quantities of a rotating **BTZ** black hole as calculated from the gravitational (**BTZ**) and the field theory (CFT) perspectives, demonstrating their exact correspondence.

Thermodynamic Quantity	BTZ Black Hole Calculation	2D Conformal Field Theory Calculation
Mass (M)	Derived from the ADM mass of the spacetime.	<div>Corresponds to the energy of the CFT state, related to the eigenvalues of the Virasoro generators, L_0 and \bar{L}_0.</div>
Angular Momentum (J)	An intrinsic property of the rotating black hole solution.	<div>Corresponds to the momentum of the CFT state, related to the difference between the eigenvalues of the Virasoro generators, L_0 and \bar{L}_0.</div>
Bekenstein-Hawking Entropy (SBH)	<div>Proportional to the area (circumference) of the event horizon: $S_{BH} = \frac{2\pi r_+}{4G}$</div>	<div>Given by the Cardy formula: $S_{CFT} = 2\pi\sqrt{\frac{cL_0}{6}} + 2\pi\sqrt{\frac{c\bar{L}_0}{6}}$</div>
Hawking Temperature (TH)	<div>Determined by the surface gravity of the event horizon: $T_H = \frac{r_+^2 - r_-^2}{2\pi l^2 r_+}$</div>	Corresponds to the temperature of the CFT.

Here, r_+ and r_- are the outer and inner horizons, respectively.

r_+

and $ngcontent-ng-c4139270029=""_ngghost-ng-c3278073658="" class="inline ng-star-inserted">$

$r_+ r_-$

are the outer and inner horizon radii of the **BTZ** black hole,

G

is the three-dimensional Newton's constant,

l

is the AdS radius,

c

and

\bar{c}

are the central charges of the CFT, and

L_0

and

L_0

are the eigenvalues of the zero-mode Virasoro generators.

III. Experimental and Computational Protocols

A. **BTZ** Black Hole Thermodynamics: Derivation from the Metric

The starting point for calculating the thermodynamic properties of a **BTZ** black hole is its metric:

$$ds^2 = -N(r)^2 dt^2 + \frac{dr^2}{N(r)^2} + r^2 (d\phi + N^\phi(r) dt)^2$$

where

$$N(r)^2 = -8GM + \frac{r^2}{l^2} + \frac{16G^2 J^2}{r^2}$$

and

$$N^\phi(r) = -\frac{4GJ}{r^2}$$

.

The step-by-step protocol for deriving the thermodynamic quantities is as follows:

- Identify the Event Horizon: The event horizon, r_+

$$r_+$$

, is the larger root of the equation

$$N(r)^2 = 0$$

.

- Calculate the Bekenstein-Hawking Entropy: The entropy is proportional to the area of the event horizon, which in 2+1 dimensions is its circumference. The formula is

$$S_{BH} = \frac{A}{4G} = \frac{2\pi r_+}{4G} = \frac{\pi r_+^2}{2G}$$

.

- Calculate the Hawking Temperature: The Hawking temperature is determined by the surface gravity, κ

$$\kappa$$

, at the event horizon, where

$$T_H = \frac{\kappa}{2\pi}$$

. The surface gravity is given by

$$\kappa = \frac{r_+^2 - r_-^2}{2r_+^2}$$

, where

$$r_-$$

is the inner horizon radius.

- Express Mass and Angular Momentum: The mass (M) and angular momentum (J) of the black hole are related to the horizon radii by

$$M = \frac{r_+^2 + r_-^2}{8G}$$

and

$$J = \frac{r_+ r_-}{4G}$$

B. CFT Calculation: Application of the Cardy Formula

The entropy of a 2D CFT at high temperature is given by the Cardy formula. The protocol for its application to the **BTZ** black hole is:

- Identify the Dual CFT: The CFT dual to the **BTZ** black hole is a 2D CFT with a central charge determined by the AdS radius and Newton's constant.
- Determine the Central Charge: The central charges for the left- and right-moving sectors of the CFT are given by

$$c = \bar{c} = \frac{3l}{2G} c = c^- = 26G3l$$

- Relate Black Hole Parameters to CFT States: The mass and angular momentum of the **BTZ** black hole are mapped to the eigenvalues of the Virasoro generators,

$$L_0 L_0$$

and

$$L_0 L^{-0}$$

, of the CFT:

$$\circ L_0 = \frac{1}{2}(Ml + J)L_0 = 21(Ml + J)$$

$$\circ \bar{L}_0 = \frac{1}{2}(Ml - J)L^{-0} = 21(Ml - J)$$

- Apply the Cardy Formula: The entropy of the CFT is calculated using the Cardy formula: $S_{CFT} = 2\pi\sqrt{\frac{cL_0}{6}} + 2\pi\sqrt{\frac{\bar{c}\bar{L}_0}{6}}$

$$S_{CFT} = 2\pi\sqrt{\frac{cL_0}{6}} + 2\pi\sqrt{\frac{\bar{c}\bar{L}_0}{6}} S_{CFT} = 2\pi 6cL_0 + 2\pi 6c^-L^{-0}$$

- Verify Agreement: Substituting the expressions for

$$cC$$

,

$$L_0 L_0$$

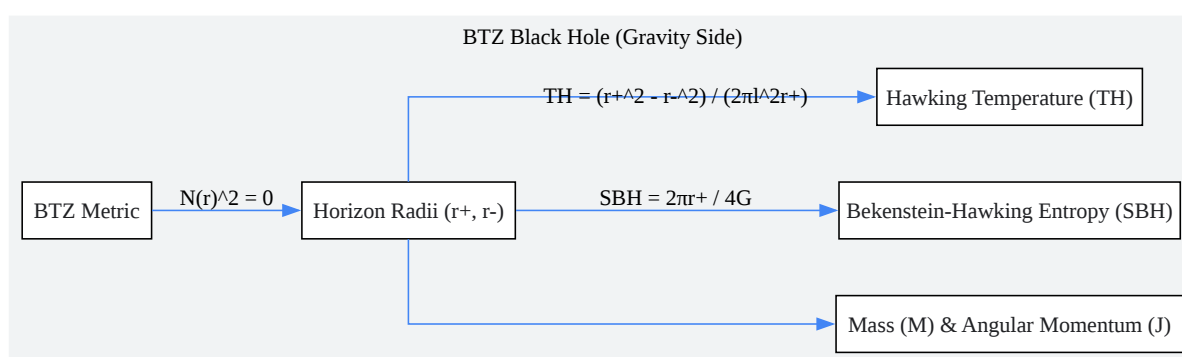
, and

$$L_0 L^{-\theta}$$

into the Cardy formula yields an expression for the entropy that exactly matches the Bekenstein-Hawking entropy of the **BTZ** black hole.

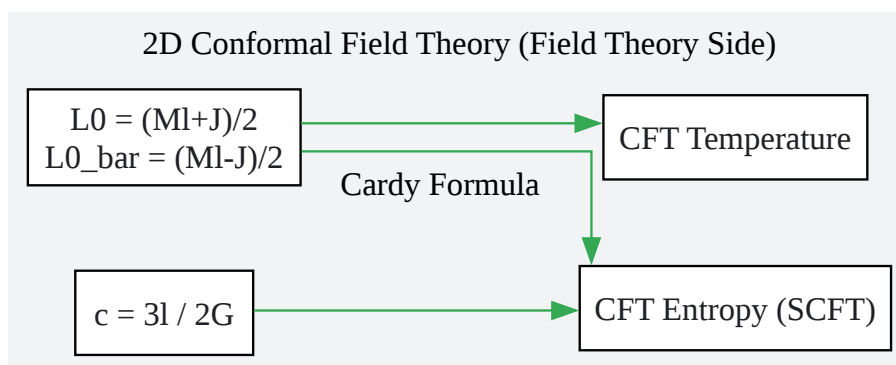
IV. Visualizing the Validation

The following diagrams illustrate the logical flow of the validation process, from the fundamental parameters of each theory to the final agreement on the thermodynamic quantities.



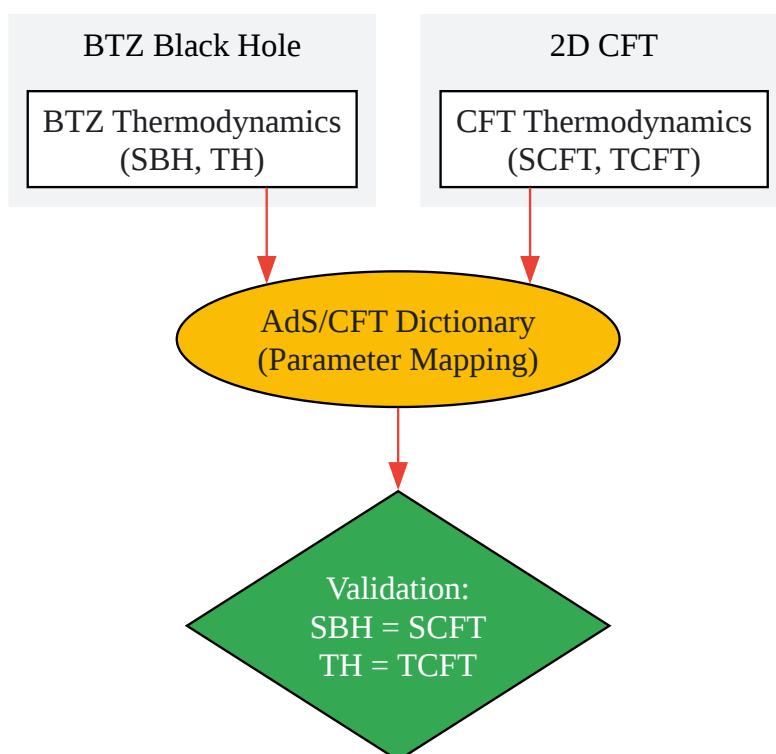
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Figure 1: Workflow for calculating **BTZ** black hole thermodynamics.



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Figure 2: Workflow for calculating entropy in the dual 2D CFT.



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Figure 3: Logical relationship of the AdS/CFT validation.

V. Conclusion

The precise agreement between the thermodynamic properties of the **BTZ** black hole, calculated from its geometric properties, and the statistical mechanical calculations in the dual 2D Conformal Field Theory provides powerful evidence for the validity of the AdS/CFT correspondence. This successful validation not only demystifies the microscopic origins of black hole entropy for this specific case but also serves as a crucial theoretical laboratory for exploring the profound connections between gravity and quantum field theory.

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